

# Safety and handling information for Ethyl 1,3-benzothiazole-2-carboxylate

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## Compound of Interest

**Compound Name:** Ethyl 1,3-benzothiazole-2-carboxylate

**Cat. No.:** B186307

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An In-depth Technical Guide to the Safe Handling of **Ethyl 1,3-benzothiazole-2-carboxylate**

For researchers, scientists, and drug development professionals, the integrity of our work is intrinsically linked to the safety of our laboratory practices. This guide provides a comprehensive overview of the critical safety and handling information for **Ethyl 1,3-benzothiazole-2-carboxylate** (CAS No. 32137-76-1), a key building block in medicinal chemistry and materials science.<sup>[1]</sup> This document moves beyond a simple recitation of safety data sheet (SDS) information, offering a synthesized and practical framework for its responsible use.

## Chemical and Physical Identity

**Ethyl 1,3-benzothiazole-2-carboxylate** is a heterocyclic compound featuring a benzothiazole core functionalized with an ethyl ester group.<sup>[1]</sup> This structure makes it a valuable intermediate for the synthesis of a wide range of biologically active molecules.<sup>[1]</sup> A clear understanding of its physical properties is the first step in ensuring its safe handling.

Property	Value	Source(s)
CAS Number	32137-76-1	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>10</sub> H <sub>9</sub> NO <sub>2</sub> S	<a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	207.25 g/mol	<a href="#">[4]</a> <a href="#">[5]</a>
Appearance	White to very pale yellow solid (crystal/powder)	<a href="#">[4]</a> <a href="#">[6]</a>
Melting Point	68-72 °C	<a href="#">[6]</a> <a href="#">[7]</a>
Purity	Typically >98.0% (by GC)	<a href="#">[4]</a> <a href="#">[6]</a>

## Hazard Identification and Risk Assessment

The hazard classification for **Ethyl 1,3-benzothiazole-2-carboxylate** can vary between suppliers. While some safety data sheets indicate that the product does not meet the criteria for hazard classification according to Regulation (EC) No 1272/2008, it is prudent to handle it with care, considering the potential hazards associated with related benzothiazole compounds.[\[6\]](#) For instance, the parent compound, benzothiazole, is classified as toxic if swallowed or in contact with skin, harmful if inhaled, and causes serious eye irritation.[\[8\]](#)[\[9\]](#) Therefore, a conservative approach to safety is warranted.

Potential Hazards (based on related compounds):

- Acute Toxicity (Oral, Dermal, Inhalation): May be harmful if swallowed, in contact with skin, or if inhaled.[\[9\]](#)
- Eye Irritation: May cause serious eye irritation.[\[9\]](#)
- Skin Irritation: May cause skin irritation.[\[10\]](#)

## Personal Protective Equipment (PPE) Protocol

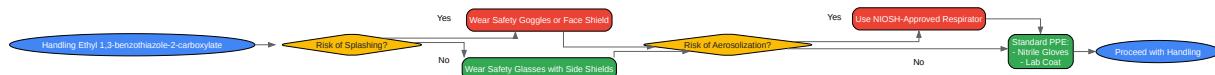
A multi-layered approach to personal protection is essential. The following protocol is recommended for handling **Ethyl 1,3-benzothiazole-2-carboxylate** in a laboratory setting.

## Standard Laboratory Attire

- Lab Coat: A full-length lab coat should be worn at all times.
- Closed-toe Shoes: These are mandatory to protect against spills.

## Specific PPE

- Eye Protection: Safety glasses with side shields are the minimum requirement.[11] When there is a risk of splashing, safety goggles or a face shield should be used.[6][12]
- Gloves: Chemical-resistant gloves, such as nitrile gloves, should be worn.[4][11] It is crucial to inspect gloves for any signs of degradation or perforation before use and to practice proper glove removal techniques to avoid skin contact.[11]
- Respiratory Protection: Handling of the solid should be done in a manner that avoids dust formation.[11] If there is a potential for aerosolization or if working outside of a well-ventilated area, a NIOSH-approved respirator should be used.[6][8][13]



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Caption: PPE Selection Workflow for Handling **Ethyl 1,3-benzothiazole-2-carboxylate**.

## Safe Handling and Storage Engineering Controls

- Ventilation: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, especially when handling larger quantities or when there is a potential for dust or vapor generation.[6]

- Eyewash Stations and Safety Showers: These should be readily accessible in the immediate work area.[\[8\]](#)[\[13\]](#)[\[14\]](#)

## Handling Procedures

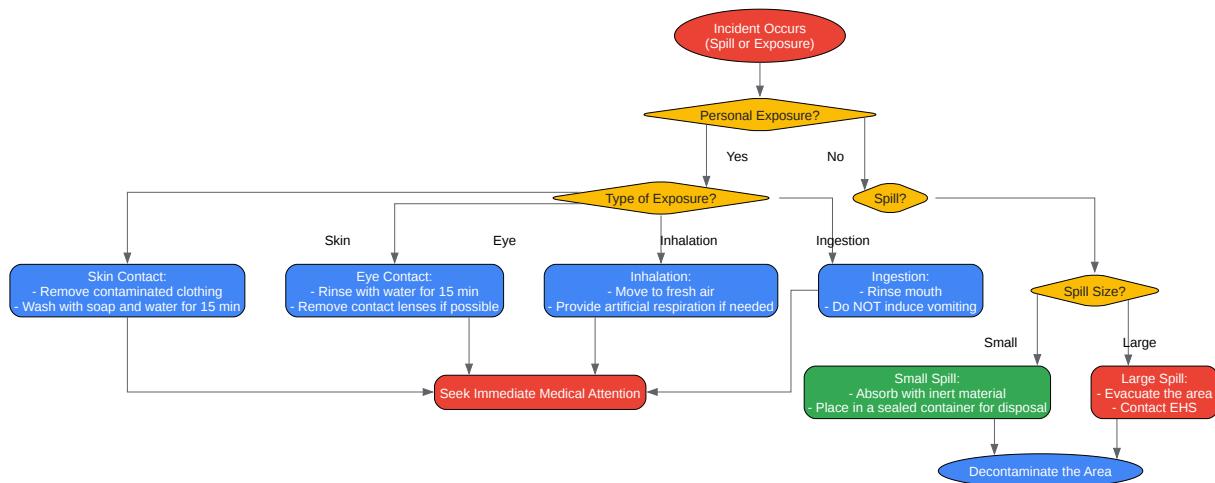
- Preparation: Before handling, ensure all necessary PPE is donned correctly and that the work area is clean and uncluttered.
- Dispensing: When weighing or transferring the solid, do so carefully to minimize dust formation.[\[11\]](#)
- Avoidance of Contact: Avoid contact with skin, eyes, and clothing.[\[6\]](#)
- Hygiene: Do not eat, drink, or smoke in the laboratory.[\[8\]](#)[\[9\]](#) Wash hands thoroughly after handling the compound, even if gloves were worn.[\[8\]](#)[\[11\]](#)

## Storage

- Container: Keep the container tightly closed to prevent contamination and potential release.[\[6\]](#)
- Location: Store in a cool, dark, and well-ventilated place.[\[6\]](#)[\[13\]](#)
- Incompatible Materials: Store away from strong oxidizing agents and strong bases.[\[13\]](#)[\[14\]](#)[\[15\]](#)

## Emergency Procedures

In the event of an exposure or spill, a rapid and informed response is critical.

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Caption: Emergency Response Decision Tree for **Ethyl 1,3-benzothiazole-2-carboxylate** Incidents.

## First-Aid Measures

- In Case of Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[\[8\]](#) Seek immediate medical attention.[\[8\]](#)
- In Case of Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes.[\[8\]](#) Remove contaminated clothing.[\[8\]](#) If skin irritation persists, seek medical attention.[\[13\]](#)
- If Inhaled: Move the person to fresh air.[\[8\]](#) If breathing is difficult, give oxygen.[\[8\]](#) Seek medical attention if you feel unwell.[\[8\]](#)
- If Swallowed: Do NOT induce vomiting.[\[8\]](#) Rinse mouth with water and then drink plenty of water.[\[14\]](#)[\[16\]](#) Call a physician or poison control center immediately.[\[8\]](#)

## Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation and wear appropriate PPE as outlined in Section 3.[\[11\]](#)
- Containment: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Clean-up: For small spills, sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.[\[11\]](#) For larger spills, it may be necessary to evacuate the area and contact environmental health and safety personnel.

## Stability and Reactivity

- Chemical Stability: The product is chemically stable under standard ambient conditions (room temperature).
- Conditions to Avoid: No specific conditions to avoid are typically listed, but it is good practice to protect from moisture and excessive heat.[\[14\]](#)
- Incompatible Materials: Strong oxidizing agents and strong bases.[\[13\]](#)[\[14\]](#)[\[15\]](#)
- Hazardous Decomposition Products: Under fire conditions, hazardous combustion gases such as carbon oxides, nitrogen oxides (NO<sub>x</sub>), and sulfur oxides may be produced.[\[13\]](#)

# Toxicological and Ecological Information

## Toxicological Data

Specific toxicological data for **Ethyl 1,3-benzothiazole-2-carboxylate** is not extensively available in the public domain. However, based on the data for the parent compound, benzothiazole, there is potential for toxicity.[\[17\]](#) It is important to handle this compound as if it were potentially toxic and to avoid all unnecessary exposure.

## Ecological Data

There is limited ecological data available for this specific compound. As a general principle for all laboratory chemicals, prevent release into the environment. Dispose of the chemical and its container in accordance with local, regional, and national regulations.

## Disposal Considerations

Dispose of unused material and its container at an approved waste disposal plant.[\[8\]](#) Do not allow the product to be released into the environment.

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